

# In-Depth Technical Guide to the Molecular Weight of Tetrapentylammonium Ion

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## Compound of Interest

Compound Name: Tetrapentylammonium

Cat. No.: B098587

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of the **tetrapentylammonium** ion, including its theoretical calculation and experimental determination. Detailed methodologies for key analytical techniques are provided to assist researchers in their laboratory work.

## Core Data Presentation

The fundamental properties of the **tetrapentylammonium** ion are summarized in the table below for quick reference.

Property	Value	Source
Chemical Formula	$\text{C}_{20}\text{H}_{44}\text{N}^+$	(Calculated)
Molecular Weight ( g/mol )	298.58	(Calculated)
Monoisotopic Mass (Da)	298.3473	(Calculated)

## Theoretical Molecular Weight Calculation

The molecular weight of the **tetrapentylammonium** ion is calculated by summing the atomic weights of its constituent atoms. The chemical formula for the **tetrapentylammonium** ion is  $\text{C}_{20}\text{H}_{44}\text{N}^+$ .

- Carbon (C):  $20 \text{ atoms} \times 12.011 \text{ u} = 240.22 \text{ u}$
- Hydrogen (H):  $44 \text{ atoms} \times 1.008 \text{ u} = 44.352 \text{ u}$
- Nitrogen (N):  $1 \text{ atom} \times 14.007 \text{ u} = 14.007 \text{ u}$

Total Molecular Weight =  $240.22 + 44.352 + 14.007 = 298.579 \text{ u (amu)}$ , which is typically rounded to  $298.58 \text{ g/mol}$ .

## Experimental Determination of Molecular Weight

The molecular weight of the **tetrapentylammonium** ion can be experimentally determined using several analytical techniques. The most common and accurate methods are mass spectrometry and potentiometric titration.

### Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio ( $m/z$ ) of ionized molecules. From this, the molecular weight can be determined with high accuracy.

ESI is a soft ionization technique suitable for analyzing thermally labile and non-volatile compounds like quaternary ammonium salts.

Experimental Protocol:

- Sample Preparation:
  - Dissolve a small amount of a **tetrapentylammonium** salt (e.g., **tetrapentylammonium bromide**) in a suitable solvent to a final concentration of approximately  $1\text{-}10 \text{ }\mu\text{g/mL}$ .
  - Recommended solvents include methanol, acetonitrile, or a mixture of water with an organic modifier (e.g.,  $50:50 \text{ acetonitrile:water}$ ) to ensure complete dissolution and compatibility with the ESI source.
  - Filter the sample solution through a  $0.2 \text{ }\mu\text{m}$  syringe filter to remove any particulate matter.
- Instrument Parameters (General Guidance):

- Ionization Mode: Positive ion mode is used to detect the positively charged **tetrapentylammonium** ion.
- Capillary Voltage: Typically set between 3.0 and 4.5 kV.
- Cone Voltage: Ramped (e.g., 20-60 V) to control the extent of fragmentation. For simple molecular weight confirmation, a lower cone voltage is preferred to minimize fragmentation.
- Source Temperature: Maintained around 100-150 °C.
- Desolvation Temperature: Set between 250 and 400 °C to aid in solvent evaporation.
- Nebulizer Gas (e.g., Nitrogen) Flow Rate: Adjusted to ensure a stable spray, typically between 0.5 and 2.0 L/min.
- Drying Gas (e.g., Nitrogen) Flow Rate: Set to a higher flow rate, for instance, 5-12 L/min, to facilitate desolvation.
- Data Acquisition and Analysis:
  - Acquire the mass spectrum over a relevant m/z range (e.g., m/z 100-500).
  - The **tetrapentylammonium** ion will be detected as a singly charged ion  $[C_{20}H_{44}N]^+$  at an m/z value corresponding to its monoisotopic mass (approximately 298.35).

MALDI-TOF is another soft ionization technique that is well-suited for the analysis of a wide range of molecules, including small organic ions.

#### Experimental Protocol:

- Matrix Selection and Preparation:
  - Choose a suitable matrix that absorbs the laser energy and promotes ionization of the analyte. For small molecules like the **tetrapentylammonium** ion, common matrices include  $\alpha$ -cyano-4-hydroxycinnamic acid (CHCA) or 2,5-dihydroxybenzoic acid (DHB).

- Prepare a saturated solution of the chosen matrix in an appropriate solvent (e.g., 50:50 acetonitrile:water with 0.1% trifluoroacetic acid).
- Sample Preparation:
  - Dissolve the **tetrapentylammonium** salt in a suitable solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 mg/mL.
  - Mix the analyte solution with the matrix solution in a ratio of approximately 1:10 (analyte:matrix) by volume.
- Spotting and Crystallization:
  - Spot 1-2  $\mu$ L of the analyte-matrix mixture onto the MALDI target plate.
  - Allow the solvent to evaporate at room temperature, leading to the co-crystallization of the analyte and matrix.
- Instrument Parameters (General Guidance):
  - Ionization Mode: Positive ion mode.
  - Laser Type: Typically a nitrogen laser (337 nm) or a Nd:YAG laser (355 nm).
  - Laser Energy: Use the minimum laser energy necessary to obtain a good signal and avoid excessive fragmentation.
  - Mass Analyzer: Time-of-Flight (TOF) analyzer is commonly used.
- Data Acquisition and Analysis:
  - Acquire the mass spectrum. The **tetrapentylammonium** ion will be observed at an  $m/z$  corresponding to its molecular weight.

## Potentiometric Titration

Potentiometric titration can be used to determine the concentration of a **tetrapentylammonium** salt solution, and if the mass of the dissolved salt is known, the molecular weight can be

calculated. This method is less direct for molecular weight determination compared to mass spectrometry but is a valuable technique for quantifying quaternary ammonium compounds.

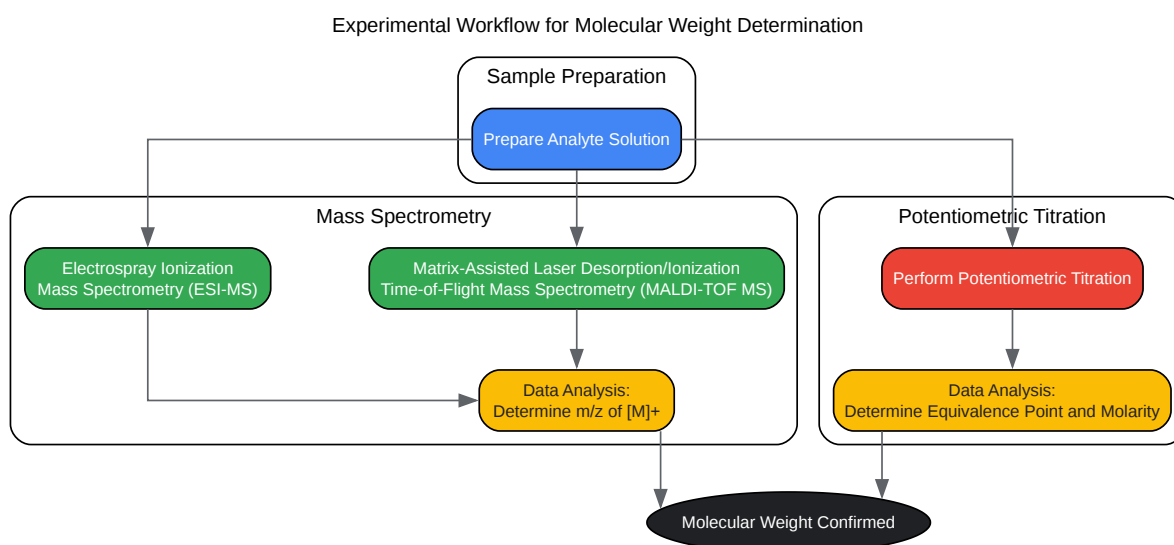
#### Experimental Protocol:

- Reagents and Equipment:
  - Titrant: A standardized solution of a suitable anionic surfactant, such as sodium lauryl sulfate (SLS) or sodium tetraphenylborate (STPB), at a concentration of approximately 0.01 M.
  - Sample Solution: Accurately weigh a known mass of the **tetrapentylammonium** salt (e.g., **tetrapentylammonium** bromide) and dissolve it in deionized water to a known volume.
  - Electrodes: A surfactant-sensitive electrode or a silver/silver chloride (Ag/AgCl) reference electrode.
  - Titrator: An automatic potentiometric titrator.
- Titration Procedure:
  - Pipette a known volume of the **tetrapentylammonium** salt solution into a beaker.
  - Add a sufficient volume of deionized water to ensure the electrodes are properly immersed.
  - Place the electrodes in the solution and start the titration with the standardized titrant.
  - The titrator will record the potential (in mV) as a function of the volume of titrant added.
- Data Analysis:
  - The endpoint of the titration is determined from the point of maximum inflection on the titration curve (the first derivative of the potential versus volume curve).
  - Knowing the concentration and volume of the titrant at the equivalence point, and the initial volume of the sample solution, the molarity of the **tetrapentylammonium** ion solution can be calculated.

- From the initial mass of the salt and the calculated molarity, the molecular weight of the salt can be determined. Subtracting the atomic weight of the counter-ion (e.g.,  $\text{Br}^-$ ) will give the molecular weight of the **tetrapentylammonium** ion.

## Mandatory Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of the molecular weight of the **tetrapentylammonium** ion.



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Caption: Workflow for Molecular Weight Determination.

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